

# comparative thermal analysis of dicyanophenoxy-based polymers

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## Compound of Interest

Compound Name: *3-(3,4-Dicyanophenoxy)benzoic acid*  
Cat. No.: *B340949*

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## Sources

- [1. A Molecular Dynamics Study of Crosslinked Phthalonitrile Polymers: The Effect of Crosslink Density on Thermomechanical and Dielectric Properties - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Synthesis and properties of high temperature phthalonitrile polymers based on o, m, p-dihydroxybenzene isomers - RSC Advances \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](#)
- [5. mdpi.com \[mdpi.com\]](#)
- To cite this document: BenchChem. [comparative thermal analysis of dicyanophenoxy-based polymers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b340949/docs#comparative-thermal-analysis-of-dicyanophenoxy-based-polymers>]

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